

(1S)-(+)-Neomenthyl Acetate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (1S)-(+)-Neomenthyl acetate

Cat. No.: B1199892

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CAS Number: 2552-91-2

(1S)-(+)-Neomenthyl acetate is a naturally occurring monoterpenoid and an ester of neomenthol. It is found in various mint species and possesses a characteristic minty and fruity aroma.^{[1][2]} This technical guide provides an in-depth overview of its chemical and physical properties, synthesis, and potential applications for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

(1S)-(+)-Neomenthyl acetate is a chiral molecule with the chemical formula C₁₂H₂₂O₂.^{[3][4]} Its properties are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₂ O ₂	[3][4]
Molecular Weight	198.30 g/mol	[3]
Appearance	Colorless to pale yellow clear liquid	[1]
Melting Point	36-38 °C	[5][6]
Boiling Point	81 °C at 3 mmHg	[5][6]
Density	0.912 g/mL at 25 °C	[5][6]
Optical Activity	[α]20/D +48°, c = 8 in benzene	

Table 2: Spectroscopic and Chromatographic Data

Data Type	Description	Reference
¹ H NMR	Spectra available from commercial suppliers.	[3]
¹³ C NMR	Spectra available from commercial suppliers.	[3]
IR Spectra	FTIR spectra have been recorded.	[3]
Mass Spectrometry	GC-MS data is available.	[3]
Kovats Retention Index	Standard non-polar: 1297; Semi-standard non-polar: 1276; Standard polar: 1602, 1612, 1623	

Table 3: Solubility and Synonyms

Parameter	Details	Reference
Solubility	Soluble in alcohol. Sparingly soluble in water (17.13 mg/L at 25 °C est.).	[1]
Synonyms	(+)-Neomenthyl acetate, d-Neomenthyl acetate, [(1S,2S,5R)-5-methyl-2-propan-2-ylcyclohexyl] acetate	[1] [3] [7]

Synthesis of (1S)-(+)-Neomenthyl Acetate

A common method for the synthesis of **(1S)-(+)-Neomenthyl acetate** is the esterification of (1S)-(-)-neomenthol with an acetylating agent. A generalized experimental protocol is provided below.

Experimental Protocol: Acetylation of (1S)-(-)-Neomenthol

Materials:

- (1S)-(-)-Neomenthol
- Acetic anhydride
- Pyridine or a solid acid catalyst (e.g., expansive graphite)
- Diethyl ether or other suitable organic solvent
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve (1S)-(-)-neomenthol in a suitable solvent such as diethyl ether.
- Addition of Reagents: Add a stoichiometric excess of acetic anhydride to the solution. If a catalyst is used, it should be added at this stage. For base-catalyzed reactions, pyridine can be used as both a catalyst and a solvent.
- Reaction Monitoring: The reaction mixture is stirred at room temperature. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up: Upon completion, the reaction mixture is quenched by the slow addition of water or a saturated sodium bicarbonate solution to neutralize the excess acetic anhydride and acetic acid byproduct. The aqueous layer is separated, and the organic layer is washed sequentially with saturated sodium bicarbonate solution and brine.
- Drying and Solvent Removal: The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- Purification: The crude **(1S)-(+)-Neomenthyl acetate** can be purified by vacuum distillation or column chromatography on silica gel to yield the final product.

The following diagram illustrates the general workflow for the synthesis and purification of **(1S)-(+)-Neomenthyl acetate**.



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Synthesis and Purification Workflow

Applications in Research and Drug Development

(1S)-(+)-Neomenthyl acetate serves as a valuable chiral building block in asymmetric synthesis. Its well-defined stereochemistry makes it a useful starting material or intermediate in the synthesis of more complex chiral molecules, including active pharmaceutical ingredients.

Furthermore, some studies have indicated that (+)-Neomenthyl Acetate, as an essential oil component of *Chenopodium ambrosioides*, exhibits antileishmanial activity.^[6] However, the precise mechanism of action and the signaling pathways involved have not been fully elucidated and require further investigation. Its use in the fragrance and flavor industry is also notable due to its pleasant minty and fruity scent.^[2]

Safety Information

(1S)-(+)-Neomenthyl acetate is classified as a flammable solid and is toxic to aquatic life with long-lasting effects.^[7] Appropriate safety precautions should be taken during handling, including the use of personal protective equipment and working in a well-ventilated area. Keep away from heat, sparks, open flames, and other ignition sources.^[8] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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